

Synthesis of High-Purity Tetradecyl Methacrylate: A Technical Guide

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Compound of Interest

Compound Name: *Tetradecyl methacrylate*

Cat. No.: *B110747*

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This guide provides an in-depth overview of the synthesis of high-purity **tetradecyl methacrylate**, a crucial monomer in the development of advanced polymers for various applications, including drug delivery systems and biomedical devices. The document outlines the primary synthetic routes, detailed experimental protocols, purification techniques, and methods for purity assessment.

Introduction

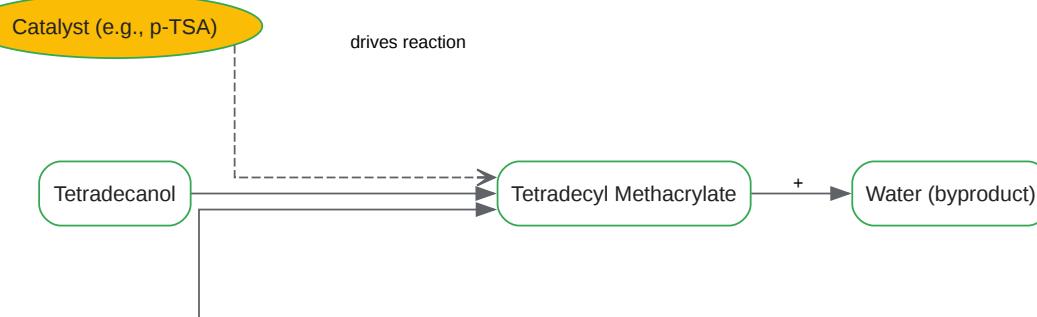
Tetradecyl methacrylate (TDMA), also known as myristyl methacrylate, is a long-chain alkyl methacrylate that serves as a versatile building block in polymer chemistry. Its hydrophobic tetradecyl chain imparts unique properties to polymers, influencing their thermal and mechanical characteristics, as well as their biocompatibility and drug-loading capacity. The synthesis of high-purity TDMA is paramount, as impurities can significantly impact polymerization kinetics, polymer properties, and the safety of the final product, particularly in biomedical applications.

This technical guide details the two primary methods for synthesizing high-purity **tetradecyl methacrylate**: transesterification of methyl methacrylate with tetradecanol and direct esterification of methacrylic acid with tetradecanol.

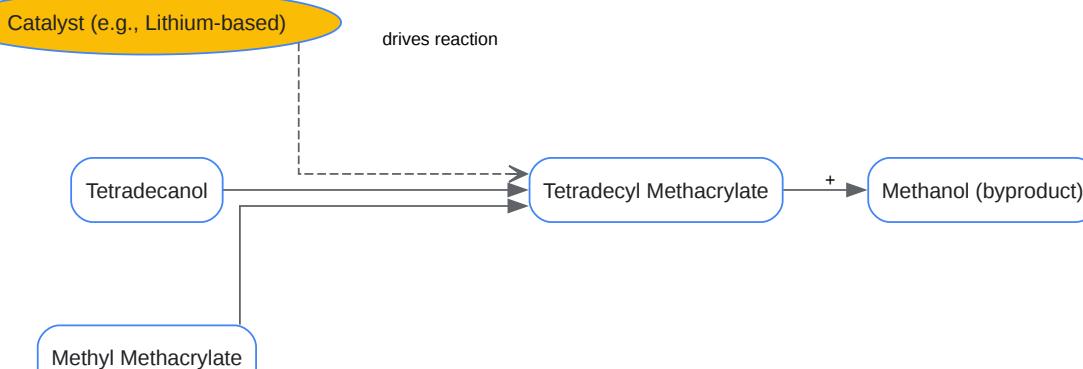
Synthetic Pathways

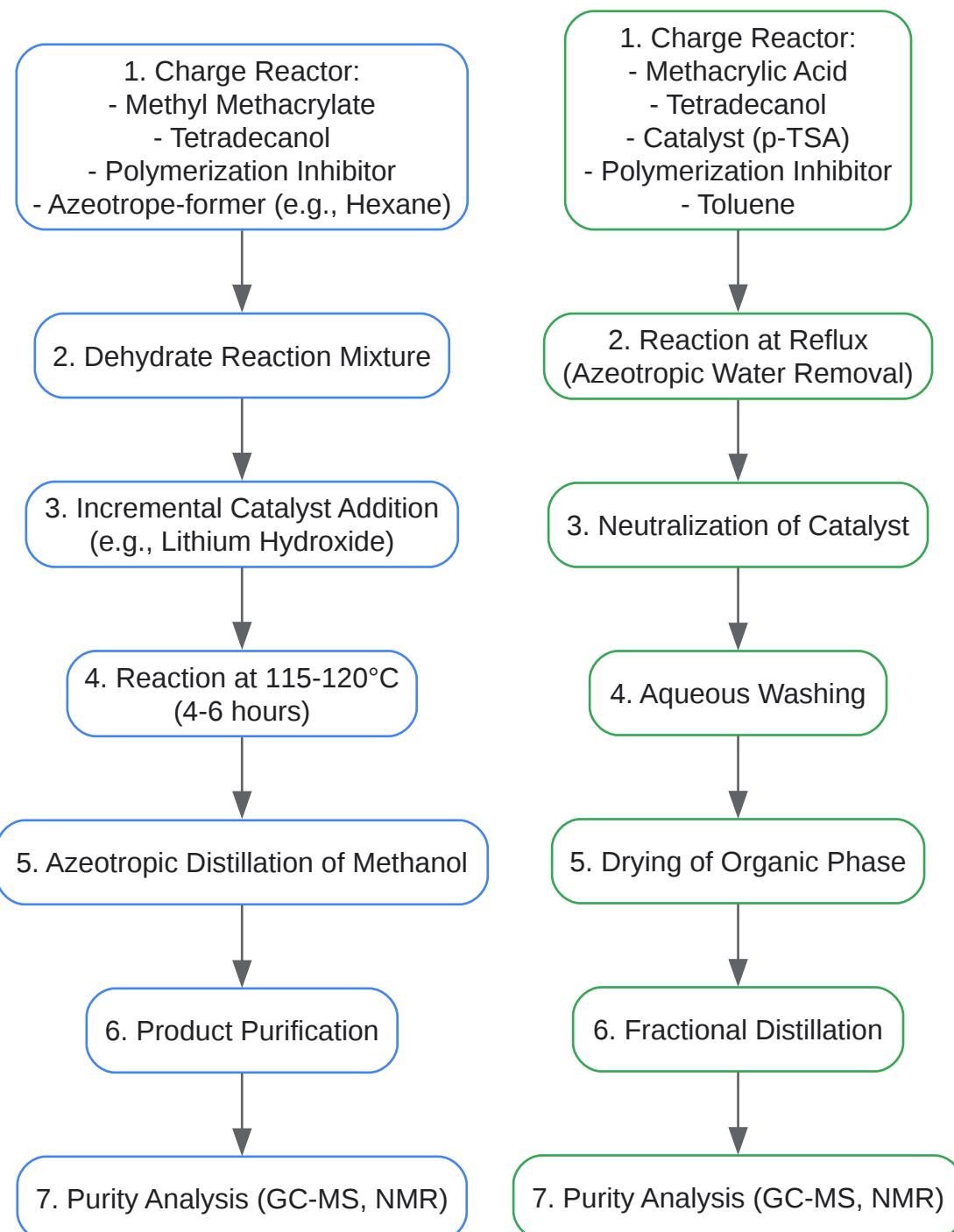
The synthesis of **tetradecyl methacrylate** can be efficiently achieved through two principal chemical reactions. The selection of the pathway often depends on the availability of starting materials, desired purity, and scalability of the process.

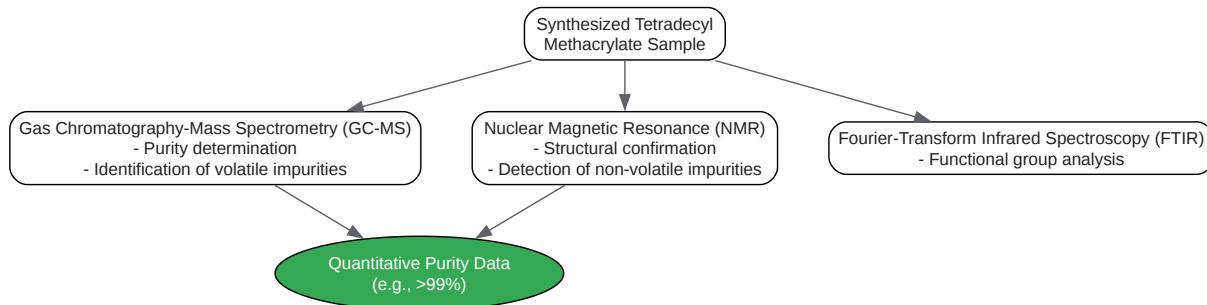
Direct Esterification



Transesterification







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